

Troubleshooting AZ12601011 solubility issues in aqueous solutions.

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Compound of Interest

Compound Name: AZ12601011

Cat. No.: B8105956

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Technical Support Center: AZ12601011

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address solubility issues with **AZ12601011** in aqueous solutions. The information is presented in a question-and-answer format to directly address common challenges encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **AZ12601011** and why is its solubility in aqueous solutions a concern?

A1: **AZ12601011** is an orally active and selective small molecule inhibitor of the transforming growth factor- β (TGF- β) type I receptor (TGFB1), also known as activin receptor-like kinase 5 (ALK5), as well as ALK4 and ALK7.^{[1][2]} Like many kinase inhibitors, **AZ12601011** is a hydrophobic molecule, which often leads to poor solubility in aqueous solutions. This can pose significant challenges for in vitro and in vivo experiments, potentially leading to compound precipitation, inaccurate results, and low bioavailability.

Q2: What is the known solubility of **AZ12601011**?

A2: **AZ12601011** is readily soluble in dimethyl sulfoxide (DMSO). Several suppliers provide the following solubility data in DMSO:

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	4	12.76	Sonication is recommended. [3]
DMSO	5	15.96	-

It is highly recommended to prepare a fresh stock solution in high-quality, anhydrous DMSO.

Q3: My **AZ12601011**, dissolved in DMSO, precipitates when I dilute it into my aqueous buffer. Why is this happening and what can I do?

A3: This is a common issue known as "crashing out" and occurs when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous buffer where its solubility is much lower. The abrupt change in solvent polarity causes the compound to precipitate.

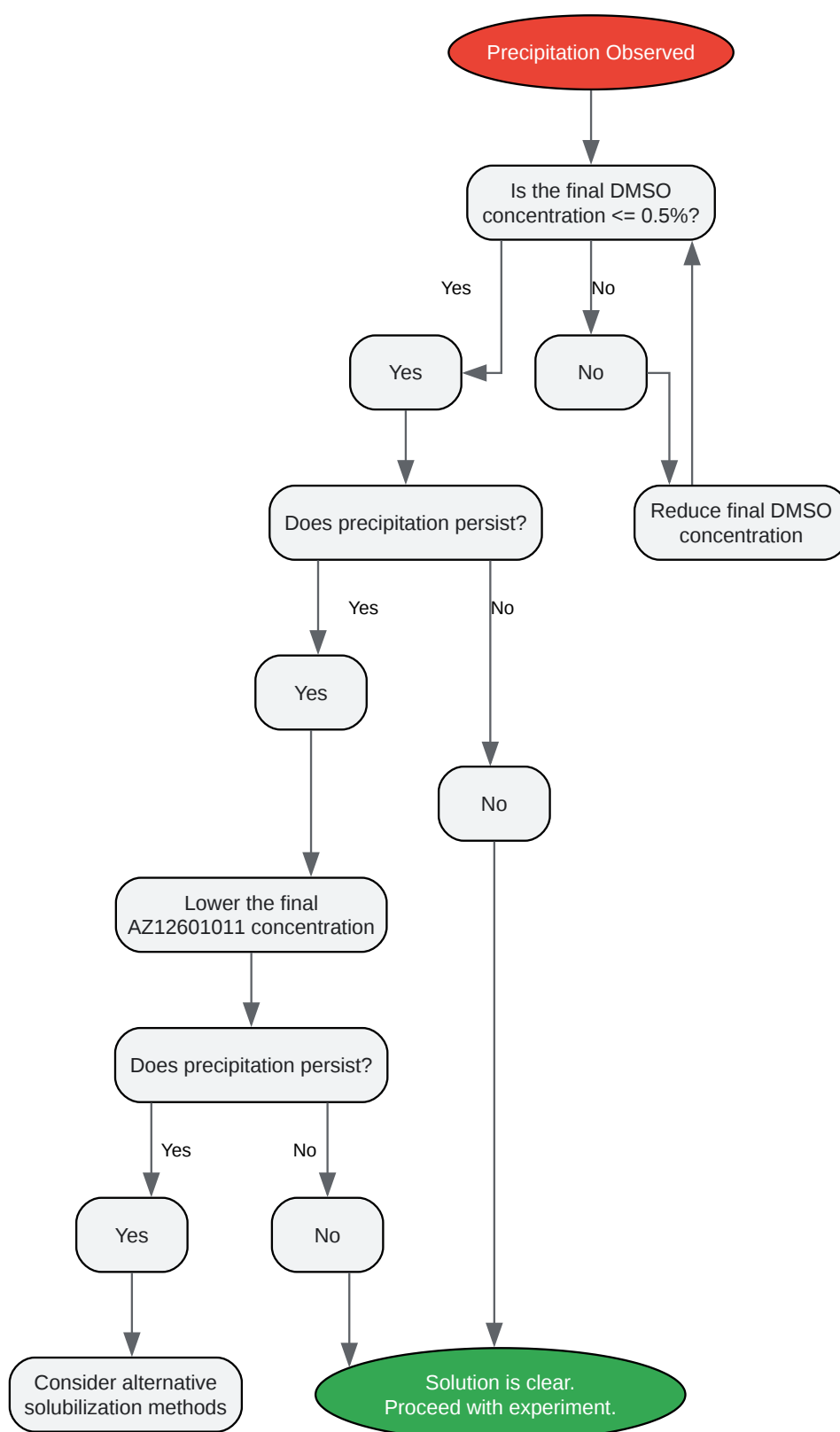
To mitigate this, consider the following:

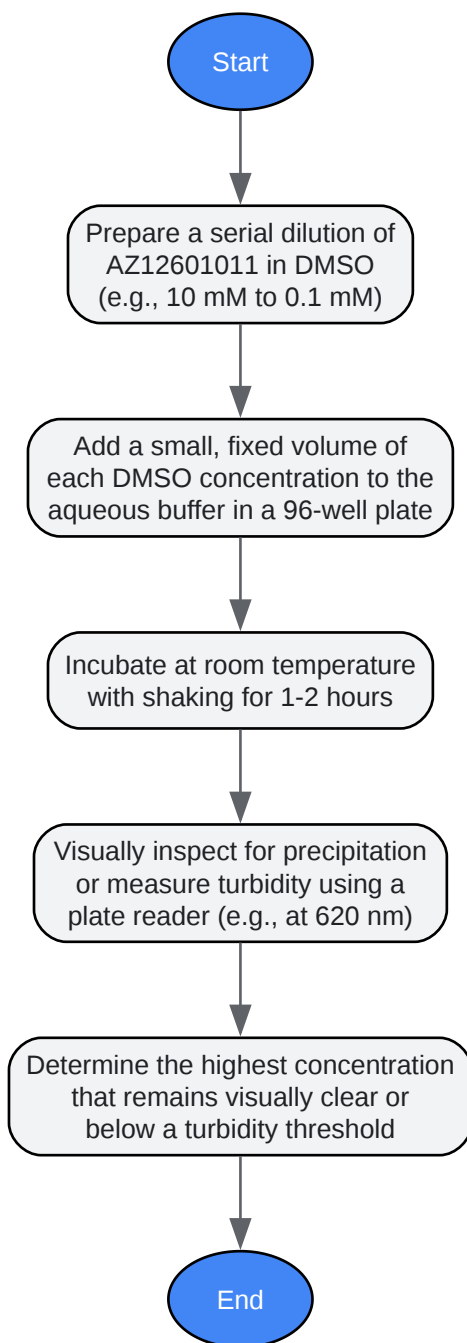
- Lower the final concentration: Ensure the final concentration of **AZ12601011** in your assay is below its aqueous solubility limit.
- Reduce the final DMSO concentration: Keep the final percentage of DMSO in your aqueous solution as low as possible, typically below 0.5% (v/v).
- Use a co-solvent system: Prepare an intermediate dilution in a co-solvent system (e.g., a mixture of your buffer with ethanol or PEG 400) before the final dilution.
- Sonication: Briefly sonicating the final solution can help to redissolve small precipitates.

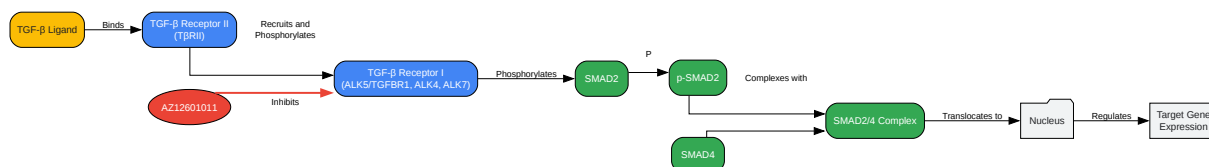
Troubleshooting Guide for Aqueous Solubility Issues

This guide provides a systematic approach to addressing solubility challenges with **AZ12601011**.

Problem: Precipitate formation upon dilution of DMSO stock into aqueous buffer.







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